An In-depth Technical Guide to Aprosulate: Chemical Structure, Properties, and Anticoagulant Activity

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Compound of Interest

Compound Name:	*Aprosulate*
CAS No.:	*123123-68-2*
Cat. No.:	*B1219571*

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Introduction to **Aprosulate**

Aprosulate is a synthetic, highly sulfated polyanionic disaccharide that has been investigated for its anticoagulant and antithrombotic properties.[1] Developed as a potential alternative to traditional anticoagulants like heparin, **aprosulate** exhibits a distinct pharmacological profile. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, mechanism of action, and the findings from its initial clinical evaluation.

Chemical Identity and Physicochemical Properties

Aprosulate is characterized by a complex, highly sulfated structure, which is central to its biological activity. Its chemical identity is defined by the following identifiers and properties.

Chemical Structure

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Aprosulate is chemically described as N,N'-trimethylenebis(actobionamide) hexadecakis sulfate (ester).[2] As a disaccharide, its core structure is composed of two sugar units linked together. The high degree of sulfation contributes to its polyanionic nature, a key feature for its interaction with components of the coagulation cascade.

Property	Value	Source
Molecular Formula	$C_{27}H_{50}N_2O_{70}S_{16}$	[2]
Molecular Weight	2,035.72 g/mol	[2]
CAS Number	123123-68-2	[2]
Synonyms	Aprosulate Sodium, N,N'-TRIMETHYLENEBIS(ACTOBIONAMIDE) HEXADECAKIS SULFATE (ESTER)	[2]
Substance Class	Chemical, Polyelectrolyte, Polymer	[1][2]

Pharmacology and Mechanism of Action

Aprosulate's primary pharmacological effect is the inhibition of blood coagulation. Its mechanism, while not fully elucidated in the provided sources, can be inferred from its effects on various coagulation parameters and its classification as a platelet aggregation inhibitor.[3]

Anticoagulant and Antithrombotic Effects

In vivo studies have demonstrated that intravenous administration of **aprosulate** leads to an immediate and dose-dependent prolongation of the Activated Partial Thromboplastin Time (APTT).[1] This effect is long-lasting compared to that of standard heparin.[1] **Aprosulate** has also been shown to inhibit thrombus formation in a dose-dependent manner in an arterio-venous shunt model.[1] A significant advantage of **aprosulate** observed in preclinical studies is that at antithrombotic doses, it did not prolong bleeding time, unlike standard heparin.[1]

Mechanism of Action

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Aprosulate functions as a platelet aggregation inhibitor.[3] It leads to a significant and dose-dependent prolongation of both APTT and Heptest.[3][4] Notably, unlike standard heparin, **aprosulate** does not inhibit plasma factor Xa activity.[1] This suggests that its anticoagulant effect is not mediated through the potentiation of antithrombin's inhibition of Factor Xa, a key mechanism for heparins. The prolongation of APTT indicates an effect on the intrinsic and/or common pathways of the coagulation cascade. Furthermore, it has been observed to slightly prolong platelet-induced thrombin generation time and diminish platelet adhesion.[4]

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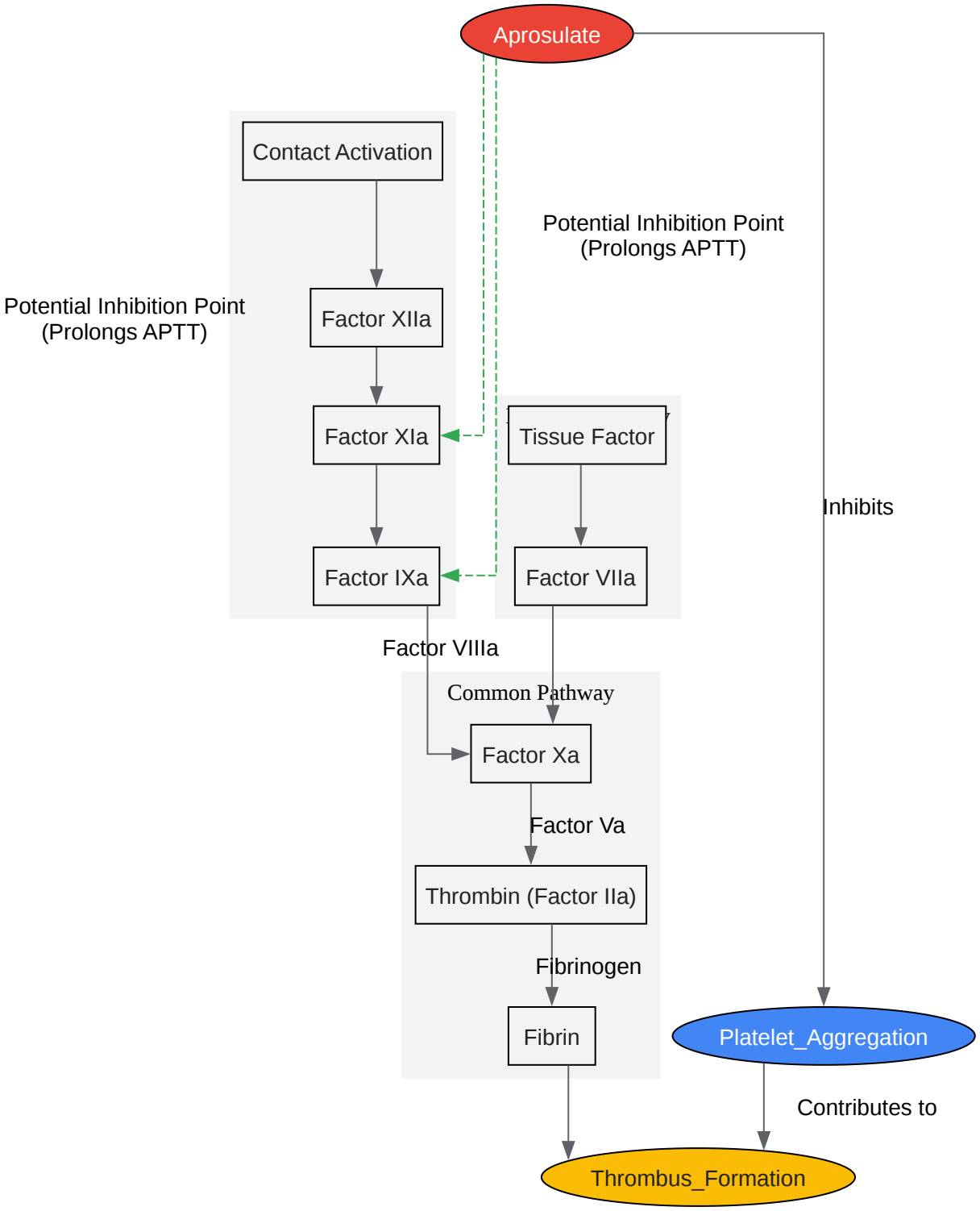

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Caption: Proposed Mechanism of **Aprosulate** in the Coagulation Cascade.

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Experimental Protocols & Data

The evaluation of **aprosulate**'s anticoagulant activity heavily relies on coagulation assays. A key in vitro test is the Activated Partial Thromboplastin Time (APTT), which assesses the integrity of the intrinsic and common pathways of coagulation.

Representative Experimental Protocol: Activated Partial Thromboplastin Time (APTT) Assay

This protocol outlines the general steps for determining the effect of **aprosulate** on APTT in human plasma.

1. Reagent and Sample Preparation:

- Prepare a stock solution of **Aprosulate** at a known concentration.
- Perform serial dilutions of the **Aprosulate** stock solution to obtain a range of desired test concentrations.
- Obtain citrated human plasma by centrifuging whole blood collected in sodium citrate tubes.
- Pre-warm the APTT reagent (containing a contact activator and phospholipids) and calcium chloride ($CaCl_2$) solution to 37°C.

2. Assay Procedure:

- In a coagulometer cuvette, pipette 100 µL of citrated human plasma.
- Add 10 µL of the **Aprosulate** dilution or control vehicle and incubate for a specified time (e.g., 2 minutes) at 37°C.
- Add 100 µL of the pre-warmed APTT reagent to the plasma-**aprosulate** mixture and incubate for a defined period (e.g., 3-5 minutes) at 37°C to activate the contact factors.
- Initiate the coagulation reaction by adding 100 µL of pre-warmed $CaCl_2$.
- The coagulometer will measure the time in seconds for a fibrin clot to form. This is the APTT value.

3. Data Analysis:

- Record the APTT in seconds for each **Aprosulate** concentration and the control.
- Plot the **Aprosulate** concentration against the corresponding APTT values to determine the dose-response relationship.

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```
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Dilutions\n& Citrated Plasma"]; incubate1 [label="Pipette Plasma &
Aprosulate\ninto Cuvette\nIncubate at 37°C"]; add_reagent [label="Add
Pre-warmed\nAPTT Reagent\nIncubate at 37°C"]; add_calcium [label="Add
Pre-warmed CaCl₂\nto Initiate Coagulation"]; measure [label="Measure
Clotting Time\n(APTT in seconds)"]; end [shape=ellipse, style=filled,
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start -> prep; prep -> incubate1; incubate1 -> add_reagent;
add_reagent -> add_calcium; add_calcium -> measure; measure -> end; }
```

Caption: Workflow for APTT Measurement with **Aprosulate**.

Clinical Development and Future Outlook

Aprosulate has undergone early-stage clinical evaluation to assess its safety and pharmacodynamic effects in humans.

Phase I Clinical Trial Findings

A Phase I study was conducted in healthy volunteers to investigate the effects of subcutaneous doses of **aprosulate** (0.5 mg/kg and 1.0 mg/kg) on various coagulation and platelet function parameters.[4] The key findings from this trial include:

- **Aprosulate** caused a significant and dose-dependent prolongation of APTT and Heptest.[4]
- The effect on APTT lasted for approximately 4 hours, while the effect on Heptest persisted for up to 8 hours.[4]
- A slight prolongation of platelet-induced thrombin generation time and a slight decrease in platelet adhesion were observed for up to 4 hours with the higher dose.[4]
- The drug was generally well-tolerated, although slight, transient increases in plasma transaminase concentrations were noted in some participants.[4]

Future Outlook

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The global R&D status of **aprosulate** is currently listed as "Pending".[3] The results from the Phase I trial suggest that further clinical investigation is warranted to determine its efficacy as a prophylactic agent for conditions such as deep venous thrombosis.[4] Its favorable preclinical safety profile, particularly the lack of increased bleeding time at therapeutic doses, suggests it could be a promising candidate for further development in the field of anticoagulation.[1]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Aprosulate: Chemical Structure, Properties, and Anticoagulant Activity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219571/docs#an-in-depth-technical-guide-to-aprosulate-chemical-structure-properties-and-anticoagulant-activity]

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